

Personal protective equipment for handling Gomisin D

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Compound of Interest

Compound Name: Gomisin D

Cat. No.: B10821298

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Essential Safety and Handling Guide for Gomisin D

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Gomisin D** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use of this compound.

Gomisin D is a lignan compound isolated from Fructus Schisandra. While the Safety Data Sheet (SDS) from some suppliers indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is crucial to handle all chemicals with a high degree of caution, especially bioactive small molecules with potential pharmacological effects.^[1]

Hazard Identification and Precautionary Measures

While one available Safety Data Sheet for **Gomisin D** does not list specific hazards, it is best practice to treat it as potentially harmful if ingested, inhaled, or in contact with skin.^[1] A related compound, (-)-gomisin M1, is classified as harmful if swallowed and very toxic to aquatic life.^[2] Therefore, a conservative approach to handling is recommended.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C28H34O10	[3]
Molecular Weight	530.56 g/mol	[3]
Melting Point	194°C	
Boiling Point	698.5 ± 55.0 °C at 760 mmHg	
Flash Point	229.3 ± 25.0 °C	
Solubility	Soluble in methanol, ethanol, DMSO, chloroform, dichloromethane, ethyl acetate, and acetone.	[4]

Personal Protective Equipment (PPE)

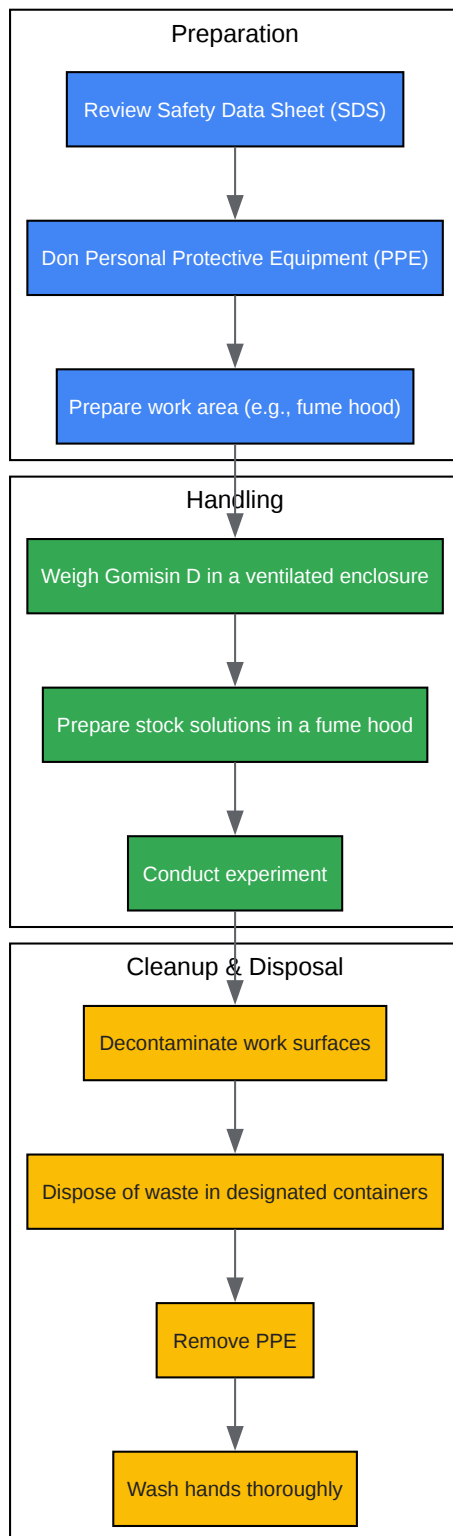
A comprehensive assessment of the specific laboratory and experimental conditions should always be performed to determine the appropriate level of PPE.[5] The following table outlines the recommended PPE for handling **Gomisin D**.

PPE Category	Recommended Equipment	Rationale
Hand Protection	Nitrile gloves are the preferred choice for incidental contact. ^[5] ^[6]	To prevent skin contact with the compound.
Eye Protection	Safety glasses with side shields are the minimum requirement. ^[5] For tasks with a splash hazard, chemical splash goggles should be worn. ^[5] ^[7]	To protect eyes from dust particles or splashes of solutions containing Gomisin D.
Body Protection	A standard laboratory coat should be worn. ^[7] ^[8]	To protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required if handled in a well-ventilated area or a fume hood. ^[1] ^[9] If weighing or handling fine powders outside of a containment system, a respirator may be necessary.	To prevent inhalation of airborne particles.

Operational and Handling Workflow

The following diagram outlines the standard operating procedure for handling **Gomisin D**, from preparation to disposal.

Gomisin D Handling Workflow

[Click to download full resolution via product page](#)**Gomisin D Handling Workflow**

Experimental Protocols: Stock Solution Preparation

- Objective: To prepare a stock solution of **Gomisin D** for experimental use.
- Materials:
 - **Gomisin D** powder
 - Appropriate solvent (e.g., DMSO, ethanol)
 - Volumetric flask
 - Analytical balance
 - Spatula
 - Pipettes
- Procedure:
 - Ensure all work is conducted in a chemical fume hood.
 - Wear appropriate PPE as outlined in the table above.
 - Tare the analytical balance with a weigh boat.
 - Carefully weigh the desired amount of **Gomisin D** powder.
 - Transfer the powder to the volumetric flask.
 - Add a small amount of the chosen solvent to the flask to dissolve the powder.
 - Once dissolved, add the solvent to the calibration mark on the volumetric flask.
 - Cap the flask and invert several times to ensure a homogenous solution.
 - Label the flask with the compound name, concentration, solvent, and date of preparation.

- Store the stock solution as recommended. For long-term storage, -20°C for up to one month or -80°C for up to six months is suggested for stock solutions.^[10]

Spill and Emergency Procedures

Situation	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water. ^[9] Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. ^{[1][9]} Seek medical attention.
Inhalation	Move the individual to fresh air. ^{[1][9]} If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. ^[9] Seek immediate medical attention.
Minor Spill	For a small spill of solid material, carefully sweep or scoop up the material and place it in a sealed container for disposal. ^[1] For a small liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Clean the spill area with a suitable solvent and then with soap and water.
Major Spill	Evacuate the area and prevent entry. Contact your institution's environmental health and safety department for assistance.

Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect unused **Gomisin D** powder and any grossly contaminated disposable materials (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container.
- Liquid Waste: Collect solutions containing **Gomisin D** in a designated, labeled waste container. Do not pour solutions down the drain.[1]
- Disposal Method: While one SDS suggests that smaller quantities can be disposed of with household waste, it is best practice to dispose of all chemical waste through your institution's hazardous waste management program.[1] This is particularly important given the aquatic toxicity of a related compound.[2] Follow all local, state, and federal regulations for chemical waste disposal.

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